

# Validating the Performance of ZDMA in Perovskite Nanocrystal LEDs: A Comparative Guide

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## Compound of Interest

Compound Name: Zinc methacrylate

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In the rapidly advancing field of perovskite optoelectronics, surface passivation of perovskite nanocrystals (PeNCs) is a critical strategy for enhancing the efficiency and stability of light-emitting diodes (PeLEDs). While various ligands have been explored, this guide focuses on the prospective use of zinc dimethyldithiocarbamate (ZDMA) as a surface passivating agent for PeNCs. Due to the limited specific experimental data on ZDMA in PeLEDs in current literature, this document provides a comparative framework using well-established alternative ligands, namely trioctylphosphine oxide (TOPO) and didodecyl dimethyl ammonium bromide (DDAB). This guide will present their performance metrics, detail relevant experimental protocols, and visualize the underlying scientific principles, offering a blueprint for evaluating novel ligands like ZDMA.

## Performance Comparison of Surface Passivation Ligands

The selection of a suitable surface ligand is paramount in mitigating surface defects, improving photoluminescence quantum yield (PLQY), and enhancing charge injection in PeLEDs. The following table summarizes the performance of PeLEDs treated with TOPO and DDAB, which serve as benchmarks for the potential evaluation of ZDMA.

Ligand/Treatment	Perovskite Material	Peak External Quantum Efficiency (EQE)	Photoluminescence Quantum Yield (PLQY)	Emission Peak	Stability (T50 Lifetime)	Reference
Trioctylphosphine oxide (TOPO)	PEA <sub>2</sub> (FAPbBr <sub>3</sub> ) <sub>n</sub> -1PbBr <sub>4</sub>	Not specified in provided context	Increased from 57.3% to 73.8%	Sky-blue (489 nm)	Not specified	[1]
Didodecyl dimethyl ammonium bromide (DDAB)	CsPbBr <sub>3</sub>	13.4%	>70%	Not specified	Not specified	[2]
DDAB	CsPbBr <sub>3</sub>	18.5% (max)	Not specified	Not specified	Not specified	[3]
Hypothetical ZDMA	CsPbBr <sub>3</sub>	To be determined	To be determined	To be determined	To be determined	N/A

## Experimental Protocols

Detailed methodologies are crucial for the reproducible synthesis and treatment of PeNCs. Below are established protocols for the synthesis of CsPbBr<sub>3</sub> nanocrystals and a general procedure for ligand exchange that can be adapted for ZDMA.

### Synthesis of CsPbBr<sub>3</sub> Nanocrystals (Hot-Injection Method)

This protocol is adapted from established methods for producing high-quality CsPbBr<sub>3</sub> nanocrystals.

Materials:

- Cesium carbonate ( $\text{Cs}_2\text{CO}_3$ )
- Oleic acid (OA)
- 1-Octadecene (ODE)
- Lead(II) bromide ( $\text{PbBr}_2$ )
- Oleylamine (OAm)
- Toluene
- Ethyl acetate

Procedure:

- Preparation of Cs-oleate precursor:
  1. Mix  $\text{Cs}_2\text{CO}_3$ , OA, and ODE in a three-neck flask.
  2. Dry the mixture under vacuum at 120 °C for 1 hour.
  3. Heat under  $\text{N}_2$  at 150 °C until the  $\text{Cs}_2\text{CO}_3$  is fully dissolved.
  4. Store the Cs-oleate solution at 100 °C under  $\text{N}_2$  to prevent precipitation.
- Nanocrystal Synthesis:
  1. Mix  $\text{PbBr}_2$  and ODE in a separate three-neck flask and dry under vacuum at 120 °C for 1 hour.
  2. Inject OAm and OA into the  $\text{PbBr}_2$ /ODE mixture under  $\text{N}_2$  and heat until the  $\text{PbBr}_2$  is completely dissolved.
  3. Raise the temperature to 160-180 °C and swiftly inject the pre-heated Cs-oleate precursor.
  4. After 5-10 seconds, cool the reaction down rapidly using an ice-water bath.
- Purification:

1. Centrifuge the crude solution.
2. Discard the supernatant and re-disperse the nanocrystal pellet in toluene.
3. Add ethyl acetate as an anti-solvent to precipitate the nanocrystals and centrifuge again.
4. Repeat the washing step as necessary to remove excess ligands and unreacted precursors.
5. Finally, re-disperse the purified  $\text{CsPbBr}_3$  nanocrystals in a suitable solvent like toluene for further use.<sup>[4]</sup>

## Post-Synthesis Ligand Exchange Protocol

This general protocol can be adapted for the surface treatment of PeNCs with ZDMA.

Materials:

- Purified  $\text{CsPbBr}_3$  nanocrystal solution in toluene.
- ZDMA solution in a suitable solvent (e.g., toluene or chloroform).
- Anti-solvent (e.g., ethyl acetate or methyl acetate).

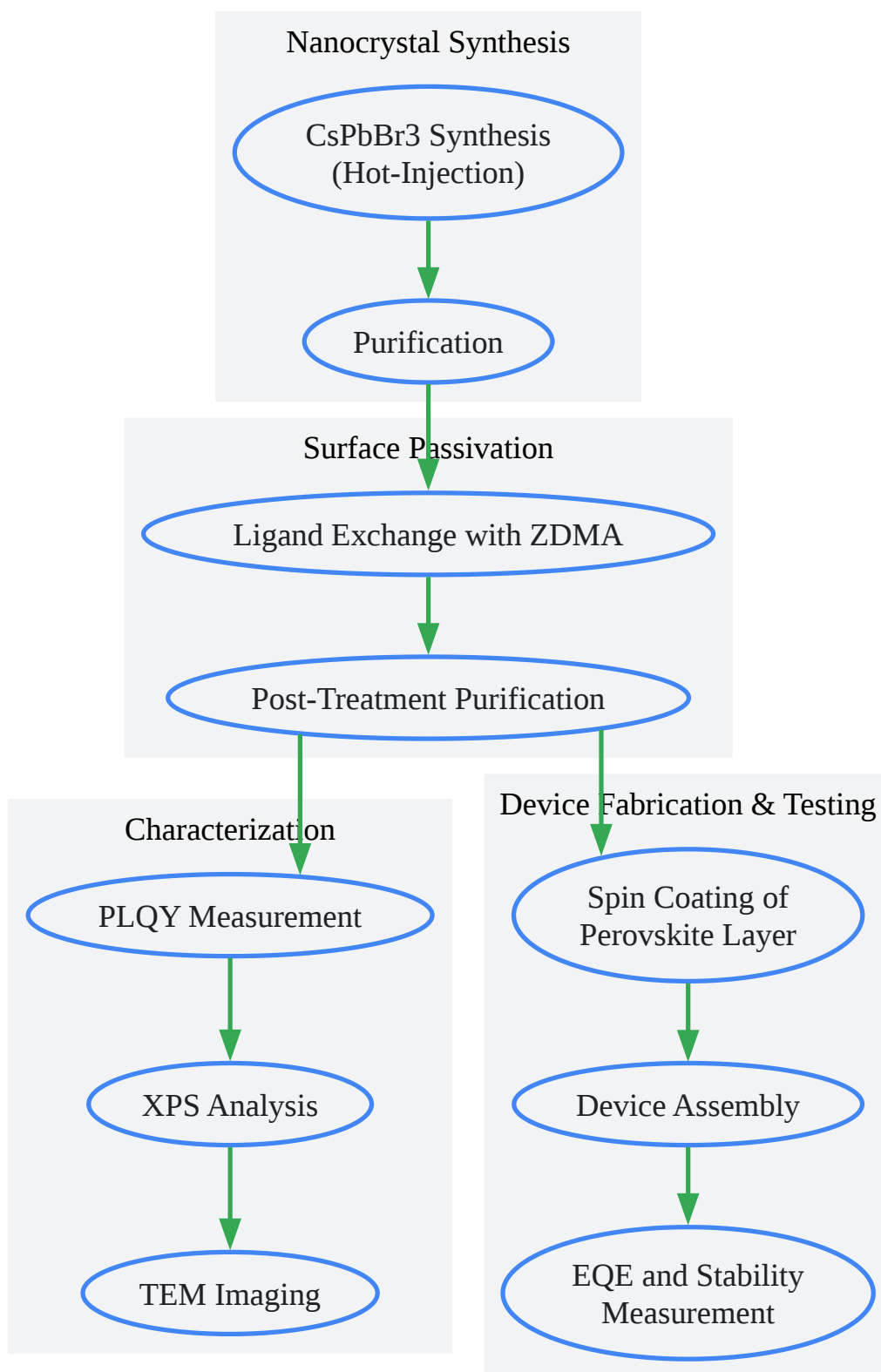
Procedure:

- To the purified  $\text{CsPbBr}_3$  nanocrystal solution, add the ZDMA solution dropwise while stirring.
- Allow the mixture to stir at room temperature for a specified period (e.g., 1-24 hours) to facilitate the ligand exchange.
- After the exchange, precipitate the ZDMA-treated nanocrystals by adding an anti-solvent.
- Centrifuge the mixture to collect the surface-treated nanocrystals.
- Wash the nanocrystals with the anti-solvent to remove any unbound ZDMA and original ligands.

- Re-disperse the final ZDMA-passivated CsPbBr<sub>3</sub> nanocrystals in a nonpolar solvent for device fabrication.

## Visualizing Experimental Workflow and Passivation Mechanism

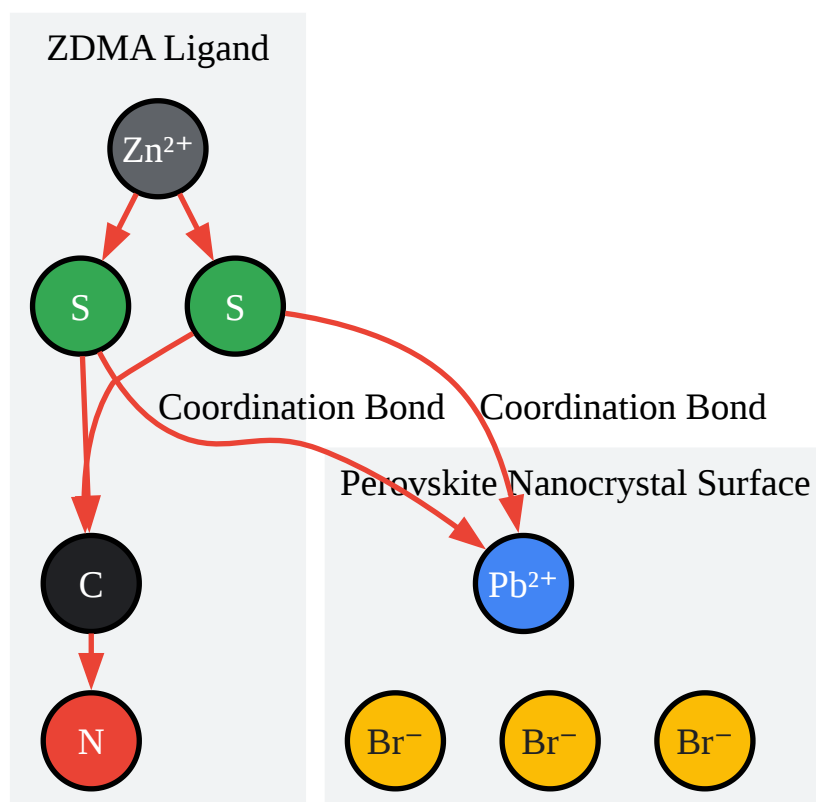
To better illustrate the processes involved in validating a new ligand like ZDMA, the following diagrams are provided.



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Experimental workflow for ZDMA validation.

The proposed mechanism by which a bidentate ligand like ZDMA could passivate the surface of a perovskite nanocrystal is through the coordination of its sulfur atoms to undercoordinated lead ( $\text{Pb}^{2+}$ ) ions on the nanocrystal surface. This action would neutralize surface trap states that otherwise lead to non-radiative recombination, thereby enhancing the photoluminescence quantum yield and overall device efficiency.



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## References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]

- 3. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 4. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
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